

Methyl N-methylantranilate CAS number 85-91-6 properties

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Compound of Interest

Compound Name: Methyl N-methylantranilate

Cat. No.: B146674

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An In-depth Technical Guide to **Methyl N-methylantranilate** (CAS 85-91-6)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl N-methylantranilate (CAS 85-91-6) is an aromatic compound with significant applications in the flavor and fragrance industries.[1][2] This technical guide provides a comprehensive overview of its core properties, synthesis, analytical methods, and safety profile. It is a benzoate ester and a secondary amino compound, functionally related to N-methylantranilic acid.[1] Known for its characteristic grape-like and mandarin orange peel-like odor, it is a component of various essential oils but is also produced synthetically.[1] This document consolidates key technical data, presents experimental protocols, and visualizes complex workflows to support research and development activities.

Chemical and Physical Properties

Methyl N-methylantranilate is a pale yellow liquid that may solidify at cooler temperatures, exhibiting a bluish fluorescence.[3] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	85-91-6	[4][5]
Molecular Formula	C ₉ H ₁₁ NO ₂	[1][5][6][7]
Molecular Weight	165.19 g/mol	[1][6]
Appearance	Pale yellow to amber clear liquid to solid	[3][4]
Odor	Fruity, musty, sweet, neroli, powdery, phenolic, wine-like; orange and mandarin peel-like	[1]
Melting Point	17-19 °C	[1][5][8]
Boiling Point	256-258 °C	[1][5][8]
Density	1.126 g/mL at 25 °C	[1][5][8]
Flash Point	>102.6 °C (>230 °F)	[1][5]
Refractive Index	n ₂₀ /D 1.579 - 1.581	[1][8]
Solubility	Insoluble in water; slightly soluble in glycerol; soluble in oils and miscible with ethanol, DMSO, and diethyl ether.[6][9]	[6][9]
Vapor Pressure	2.74 Pa at 25 °C	[1]
LogP (Octanol/Water)	2.81 - 3.084 at 25 °C	[1][10]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Methyl N-methylantranilate**.

- NMR Spectroscopy: ¹H NMR and ¹³C NMR spectral data are available and have been cataloged in spectral databases.[6][9]

- Infrared (IR) Spectroscopy: IR spectral data has been collected and is available for reference.[\[6\]](#)[\[9\]](#)
- Mass Spectrometry (MS): Mass spectral data is available, aiding in molecular weight determination and structural elucidation.[\[6\]](#)
- UV Spectroscopy: UV spectral data has also been recorded.[\[9\]](#)

Synthesis and Manufacturing

The primary industrial synthesis of **Methyl N-methylantranilate** involves the reductive alkylation of methyl anthranilate with formaldehyde.[\[2\]](#) This process is favored for its high yield and purity.[\[2\]](#)[\[11\]](#)

Experimental Protocol: Reductive Alkylation of Methyl Anthranilate

This protocol is based on a method described in U.S. Patent 4,633,009.[\[2\]](#)

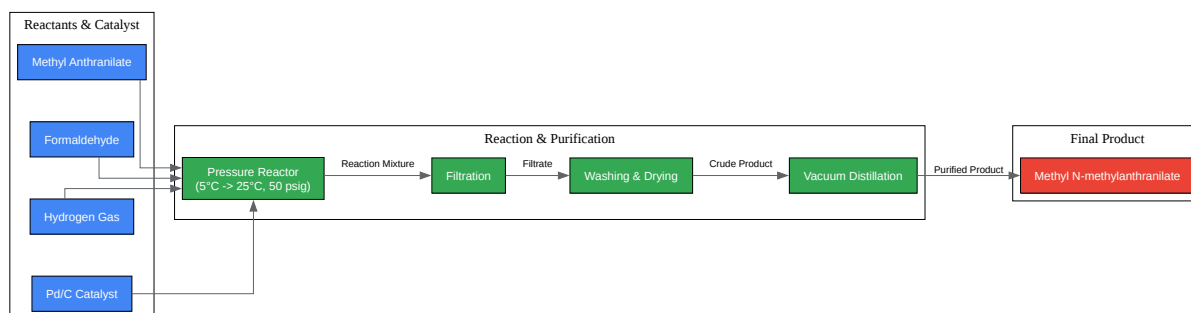
Materials:

- Methyl anthranilate
- Ethyl acetate
- 5% Palladium on carbon catalyst
- 37% aqueous formaldehyde solution
- Hydrogen gas
- Sodium bicarbonate (saturated solution)
- Sodium chloride (saturated solution)

Procedure:

- In a pressure reactor (e.g., a 2 L Parr pressure reactor), combine methyl anthranilate (302 g, 2.0 mol), ethyl acetate (700 mL), and 5% palladium on carbon catalyst (30 g).[2]
- Cool the mixture to 5 °C.
- Add 37% aqueous formaldehyde solution (160 mL, 2.12 mol) to the cooled mixture.[2]
- Pressurize the reactor with hydrogen to an initial pressure of 50 psig and maintain continuous stirring.[2]
- Continue the reaction at 25 °C until hydrogen uptake ceases (approximately 6 hours).[2]
- Once the reaction is complete, filter the mixture to remove the catalyst.
- Wash the filtrate with a saturated sodium bicarbonate solution (2 x 100 mL) to neutralize any acidic components.[2]
- Separate the organic layer and wash it with a saturated sodium chloride solution (100 mL).[2]
- Dry the organic layer.
- Evaporate the solvent under reduced pressure.
- Purify the resulting residue by distillation to yield **Methyl N-methylantranilate** as a colorless liquid. The expected boiling point is 130°-133° C at 12 mmHg.[2]

Expected Yield: Approximately 85-96.5% of the theoretical yield, with a purity of 97-99% as determined by GLC.[2]



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Synthesis workflow for **Methyl N-methylantranilate**.

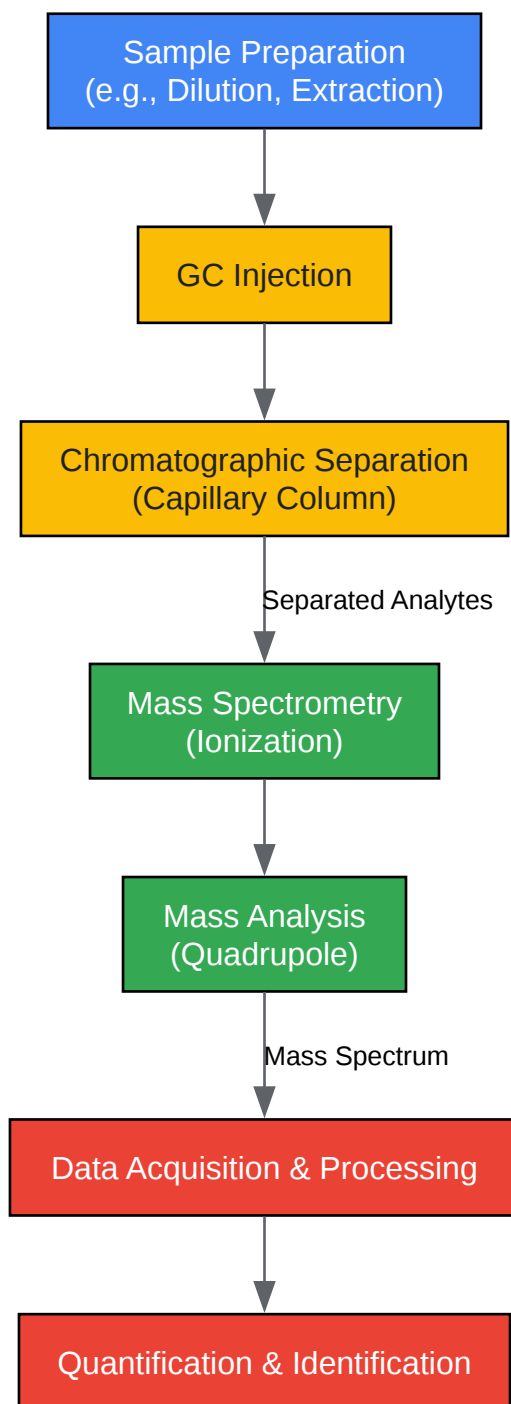
Analytical Methods

The quantification and identification of **Methyl N-methylantranilate** in various matrices, such as flavorings and fragrances, are typically performed using chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS): This is a common method for the analysis of volatile and semi-volatile compounds like **Methyl N-methylantranilate**. It provides both qualitative and quantitative information. A typical workflow involves sample preparation, injection into the GC system for separation, and detection by a mass spectrometer.

Liquid Chromatography (LC): For non-volatile samples or when derivatization is not desired, liquid chromatography can be employed. A method for determining methyl anthranilate in beverages uses a C18 column with a mobile phase of acetonitrile and potassium phosphate

buffer, with UV detection.[12] This methodology can be adapted for **Methyl N-methylantranilate**.



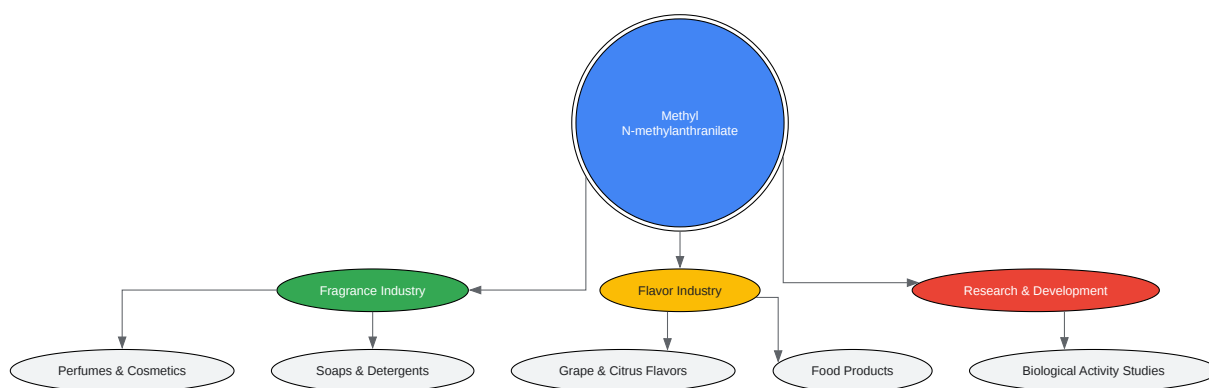
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A typical GC-MS analytical workflow.

Applications

Methyl N-methylantranilate is a valuable ingredient in several industries due to its distinct aroma and flavor profile.

- **Fragrance Industry:** It is extensively used in perfumes, soaps, detergents, shampoos, and various cosmetic products.[2] Its sweet, floral, and fruity notes make it a popular choice for creating complex scents.
- **Flavor Industry:** This compound is widely used in flavor compositions, particularly for grape, "Tutti-frutti," and citrus blends.[2] It is also found naturally in citrus fruits and honey.[3]
- **Biological Activity:** Recent studies have highlighted its potential biological activities, including antinociceptive (pain-relieving) and antiparasitic effects.[8][13]



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Applications of **Methyl N-methylantranilate**.

Toxicology and Safety

The safety of **Methyl N-methylantranilate** has been evaluated by various regulatory bodies. The primary toxicological concern is its phototoxicity.

Endpoint	Species	Route	Value	Reference
Acute Oral LD50	Rat (female)	Oral	> 2,000 mg/kg	[10]
Acute Dermal LD50	Rat (male and female)	Dermal	> 2,000 mg/kg	[10]
Skin Irritation	Rat	Dermal	Does not cause skin irritation (24h)	[10]
Eye Irritation	-	-	Causes serious eye irritation (H319)	[10]
Phototoxicity	Human	Dermal	Phototoxic; NOEL = 0.5%	[3][14]

Phototoxicity: **Methyl N-methylantranilate** is known to be phototoxic, meaning it can cause skin irritation or damage when exposed to UV light.[3][14][15] Due to this property, its use is restricted in leave-on products.[14][15] The Scientific Committee on Consumer Safety (SCCS) has stated that it should not be used in sunscreen products or those marketed for UV exposure.[15] It is considered safe for use up to 0.1% in leave-on products and 0.2% in rinse-off products.[15]

Nitrosamine Formation: As a secondary amine, **Methyl N-methylantranilate** has the potential to form nitrosamines in the presence of nitrosating agents.[16][17] Nitrosamines are a class of compounds that are often carcinogenic.[17]

Handling and Storage: It is recommended to handle **Methyl N-methylantranilate** in a well-ventilated area and wear appropriate personal protective equipment, including eye protection.[10] It should be stored in a tightly closed container in a cool place.[8][9]

Regulatory Information

Methyl N-methylantranilate is regulated by various bodies for its use in food and cosmetic products.

- FDA: It is listed by the FDA as a synthetic flavoring substance and adjuvant permitted for direct addition to food for human consumption.[4]
- IFRA: The International Fragrance Association (IFRA) has set standards restricting its use concentration in leave-on products due to its phototoxic effects.[15]
- SCCS (Europe): The Scientific Committee on Consumer Safety has issued opinions on its safety in cosmetic products, recommending concentration limits for different product types. [14][15]

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